

Physicochemical properties of "2-(2-aminophenyl)-N-methylacetamide"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(2-aminophenyl)-N-methylacetamide

Cat. No.: B1284525

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An In-depth Technical Guide to 2-(2-aminophenyl)-N-methylacetamide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the physicochemical properties, a proposed synthesis protocol, and potential biological activities of the compound **2-(2-aminophenyl)-N-methylacetamide**. Due to the limited availability of direct experimental data for this specific molecule, this guide combines available database information with data from closely related analogs to offer a substantive resource for research and development. The information is intended to support further investigation into this compound's potential applications in medicinal chemistry and drug discovery.

Chemical Identity and Structure

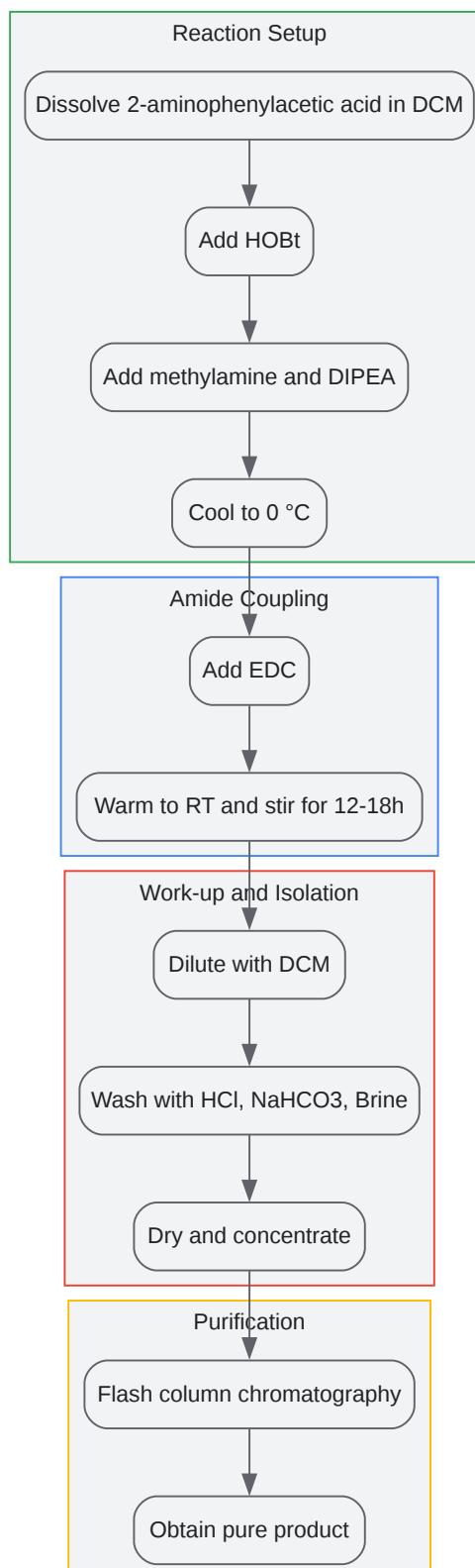
IUPAC Name: 2-(2-aminophenyl)-N-methylacetamide

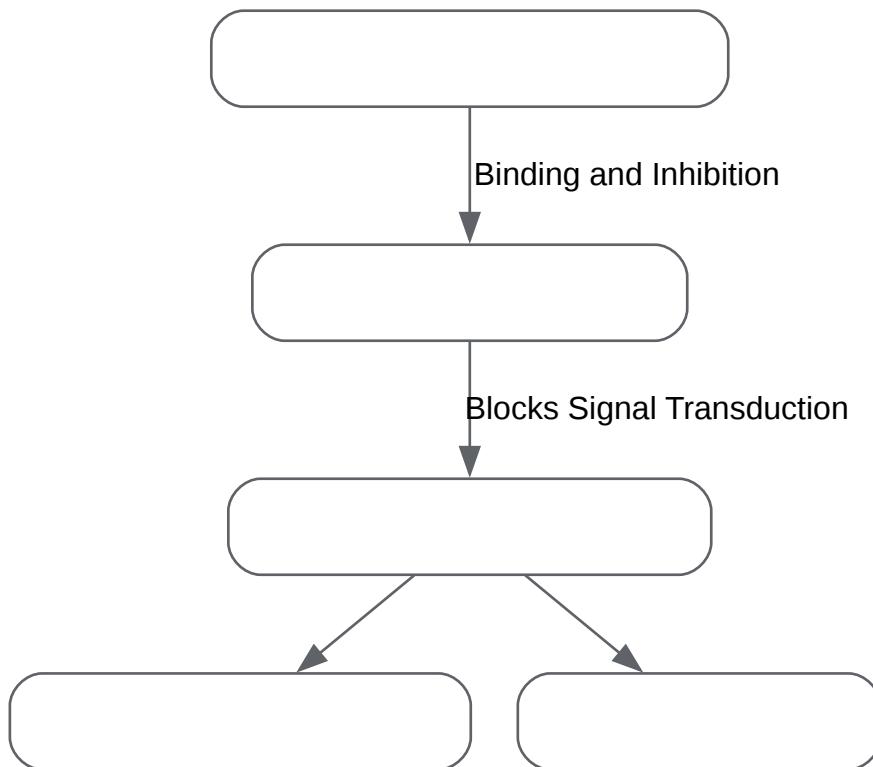
CAS Number: 4103-61-1

Molecular Formula: C₉H₁₂N₂O

Molecular Weight: 164.20 g/mol

Chemical Structure:



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